

Proper Disposal of AV123: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: AV123

Cat. No.: B12411749

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Researchers and drug development professionals handling **AV123**, a RIPK1 inhibitor, must adhere to specific safety and disposal protocols to ensure a safe laboratory environment and compliance with regulations. This guide provides essential, step-by-step instructions for the proper disposal of **AV123** (CAS No. 233605-81-7), based on its known hazards and general best practices for chemical waste management.

Immediate Safety and Hazard Information

AV123 is classified with the following hazards:

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.[\[1\]](#)

Personnel handling **AV123** should always use personal protective equipment (PPE), including safety goggles with side-shields, protective gloves, and impervious clothing.[\[1\]](#) Work should be

conducted in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or aerosols.[1] An accessible safety shower and eye wash station are mandatory when handling this compound.[1]

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information related to the handling and disposal of **AV123**.

Parameter	Value	Source
CAS Number	233605-81-7	MedChemExpress SDS
GHS Hazard Codes	H302, H315, H319, H335	MedChemExpress SDS
Recommended Storage	Store locked up in a well-ventilated place. Keep container tightly closed.[1]	MedChemExpress SDS
Spill Clean-up Absorbent	Diatomite, universal binders	MedChemExpress SDS
Surface Decontamination	Alcohol	MedChemExpress SDS

Experimental Protocols for Disposal

The primary directive for the disposal of **AV123** is to act in accordance with local, state, and federal regulations.[1] For research institutions, this typically means treating **AV123** as hazardous chemical waste and coordinating with the institution's Environmental Health and Safety (EHS) department.

Step 1: Waste Collection and Segregation

- **Solid Waste:** Collect dry **AV123** waste, including contaminated personal protective equipment (gloves, bench paper), in a designated, compatible container. The original manufacturer's container is often a suitable choice.[1]
- **Liquid Waste:** For solutions of **AV123**, use a dedicated, leak-proof waste container with a screw-on cap. Ensure the container material is compatible with the solvent used.

- Segregation: Do not mix **AV123** waste with other waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible chemicals can react dangerously.

Step 2: Labeling

- Clearly label the hazardous waste container with the words "Hazardous Waste."
- Identify the contents, including the full chemical name ("**AV123**"), CAS number (233605-81-7), and any solvents present with their approximate concentrations.
- Indicate the date when waste was first added to the container.

Step 3: Storage

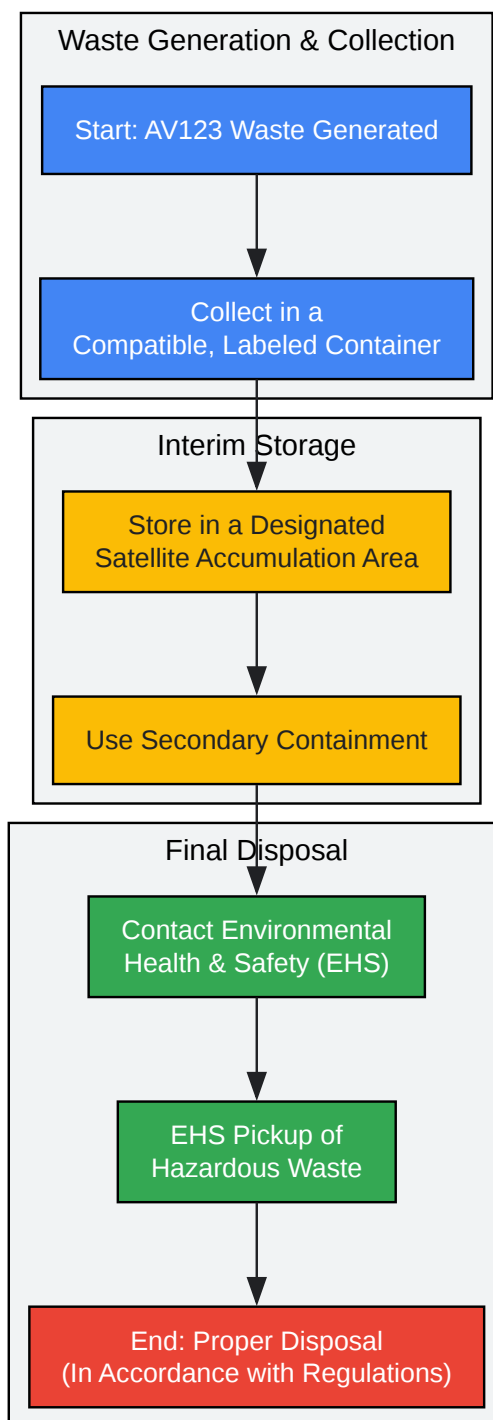
- Store the sealed waste container in a designated satellite accumulation area within the laboratory.
- Ensure the storage area is secure and away from drains or water sources.^[1]
- Use secondary containment, such as a chemical-resistant tray, to prevent the spread of potential leaks.

Step 4: Disposal

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Do not dispose of **AV123** down the drain or in regular trash.
- Follow all instructions provided by EHS for the final disposal procedure.

Visualizing the Disposal Workflow

The following diagram illustrates the standard workflow for the proper disposal of **AV123** in a laboratory setting.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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